Structural Elucidation of Pro-Phe-Pro-Gly Motifs via High-Field NMR

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Compound of Interest

Compound Name:	*L-Proline, L-phenylalanyl-L-prolylglycyl-*
CAS No.:	*288851-12-7*
Cat. No.:	*B13333670*

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Application Note: AN-NMR-PEP-042

Executive Summary

The tetrapeptide sequence Pro-Phe-Pro-Gly (PFPG) represents a critical structural motif frequently observed in bioactive peptides (e.g.,

-casomorphins) and collagen-related structural proteins.[1] Its analysis is complicated by two primary factors: the cis/trans isomerization of the proline peptide bonds and the strong ring current effects exerted by the Phenylalanine residue.

This protocol details the methodology for the complete structural assignment of PFPG motifs using high-field NMR (500-800 MHz).[1] Unlike standard protein workflows, this guide prioritizes the detection of minor conformers and the differentiation of

-turn types (Type I vs. Type II) using a specific combination of ROESY (Rotating-frame Overhauser Effect Spectroscopy) and

C-HSQC analysis.[1]

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Chemical Context & Challenges[1][2]

The Proline Isomerization Equilibrium

Proline residues lack an amide proton, and the cyclic nature of the pyrrolidine ring lowers the energy barrier between cis and trans isomers.

- Trans (major): Typically favored sterically (~70-90%).[1]
- Cis (minor): Significant populations (~10-30%) exist, particularly in Pro-Pro sequences.[1]
- Impact: The PFPG sequence can theoretically exist as four distinct conformers based on the two X-Pro bonds (Tyr-Pro and Phe-Pro).[1] NMR is the only technique capable of resolving these in solution.

Ring Current Shielding

The Phenylalanine (Phe) aromatic ring generates a local magnetic field. Protons located above or below the ring plane (typically Pro

or Gly

in specific turn geometries) will experience significant upfield shifting (shielding), sometimes shifting signals into the aliphatic region (< 1.0 ppm).

Sample Preparation Protocol

Objective: Minimize aggregation while maximizing signal-to-noise for minor isomer detection.

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Parameter	Specification	Rationale
Concentration	2.0 – 5.0 mM	Sufficient for 2D C detection without inducing aggregation-driven viscosity changes.[1]
Solvent A (Structural)	90% H O / 10% D O	Essential for observing Amide (NH) protons and H-bonding temperature coefficients.[1]
Solvent B (Conformational)	100% DMSO-	Stabilizes H-bonds; slows exchange rates; useful if NH exchange in water is too fast. [1]
pH	4.5 – 5.5	Acidic pH slows amide proton exchange ( ), sharpening NH signals.
Reference	DSS or TMSP (0 ppm)	Internal standard. Avoid TMS (insoluble in water).

Data Acquisition Strategy

Pulse Sequence Selection

For a tetrapeptide (MW ~450 Da), the rotational correlation time ( ) places the molecule in the "positive NOE" regime or near the zero-crossing limit.

- Avoid NOESY: The NOE may be near zero, leading to invisible cross-peaks.
- Select ROESY: The ROE is always positive and non-zero, regardless of molecular weight.[2] [3] Furthermore, ROESY allows differentiation between chemical exchange (isomerization) and spatial proximity.

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Acquisition Parameters (600 MHz Base)

Experiment 1: 1D Proton (excitation sculpting)

- Spectral Width: 12 ppm (include exchangeable protons).
- Scans: 16-32.
- Recycle Delay: 2.0 s.

Experiment 2: 2D TOCSY (Total Correlation Spectroscopy)[1]

- Purpose: Identify complete spin systems (amino acid types).
- Mixing Time: 70-80 ms (ensures transfer from NH to side-chain termini).
- Points: 2048 (
) x 256-400 (
).

Experiment 3: 2D ROESY (Adiabatic Spin-Lock)

- Purpose: Sequential assignment (
) and distance constraints.
- Mixing Time: 200-300 ms.
- Spin Lock Field: 2-4 kHz (weak enough to minimize TOCSY transfer artifacts).

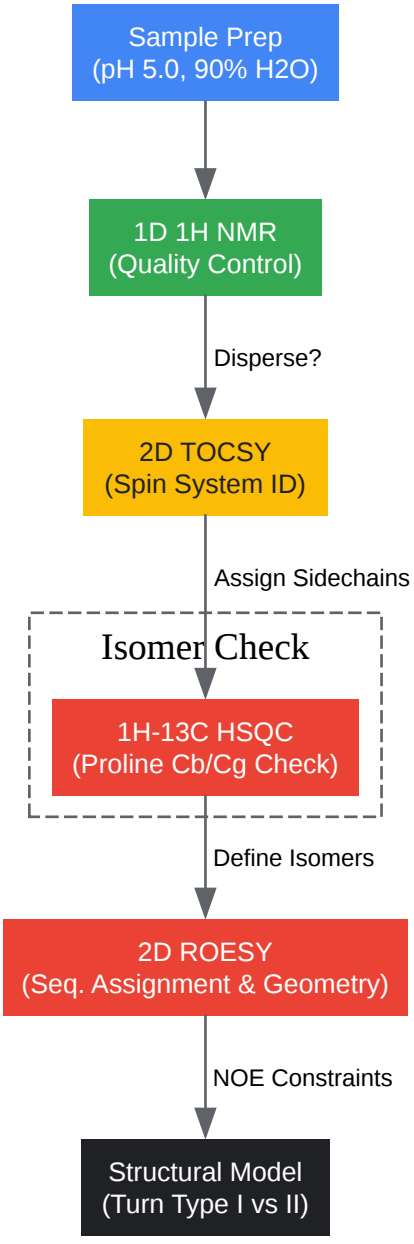
Experiment 4:

C-HSQC (Natural Abundance)

- Purpose: Proline isomer validation via Carbon shifts.
- Optimization: Set
  coupling to 145 Hz.

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Experimental Workflow



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Figure 1: Step-by-step NMR acquisition and analysis workflow for PFPG peptides.

Detailed Structural Analysis

Step 1: Spin System Identification (TOCSY)

Use the TOCSY spectrum to identify the four distinct spin systems.

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- Gly: Unique triplet or doublet (if chiral environment) in the

  -region; no side chain.[1]

- Phe: Amide proton coupled to

  , coupled to

  . Aromatic protons (7.1-7.4 ppm) often appear as a separate spin system unless mixing time is long.[1]

- Pro (x2): No Amide proton. Look for

  (4.2-4.8 ppm) correlating to

  ,

  , and

  .[1]

Step 2: Proline Cis/Trans Determination

This is the most critical step for PFPG sequences. You must assign the cis and trans forms for both Prolines.

Method A: The

Carbon Rule (Spera & Bax) Extract

C chemical shifts from the HSQC. Calculate the difference between

and

shifts.

Isomer	(ppm)	(ppm)	
Trans	29.5 - 32.0	25.0 - 27.0	3.0 - 5.0 ppm
Cis	32.0 - 34.0	22.0 - 24.0	8.0 - 10.0 ppm

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Note: The upfield shift of

to ~23 ppm is diagnostic for the cis-conformer.

Method B: The

vs

NOE Rule Analyze the ROESY spectrum for the bond between Residue

(X) and Residue

(Pro).

- Trans (X-Pro): Strong cross-peak between

  and

  .[1]
- Cis (X-Pro): Strong cross-peak between

  and

  .[1][4]

Step 3: Sequential Assignment & Beta-Turn Analysis

The PFPG sequence often adopts a

-turn.[1] The type of turn (I vs II) is defined by the NOE pattern across the Phe-Pro-Gly region.

The "Sequential Walk": Trace the backbone:

.

- Note: Since Pro has no NH, the walk is

  (if trans).

Beta-Turn Diagnostics (Residues

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to

): In a PFPG context, Phe is often residue

and Pro is

.[1]

Interaction	Type I Turn	Type II Turn
	Strong	Absent/Weak
	Weak	Strong
Geometry	Proline	Proline

- Type II Specific: In a Type II turn, the peptide plane between residues

  and

  flips. For Phe-Pro, this often results in a strong NOE between

  and

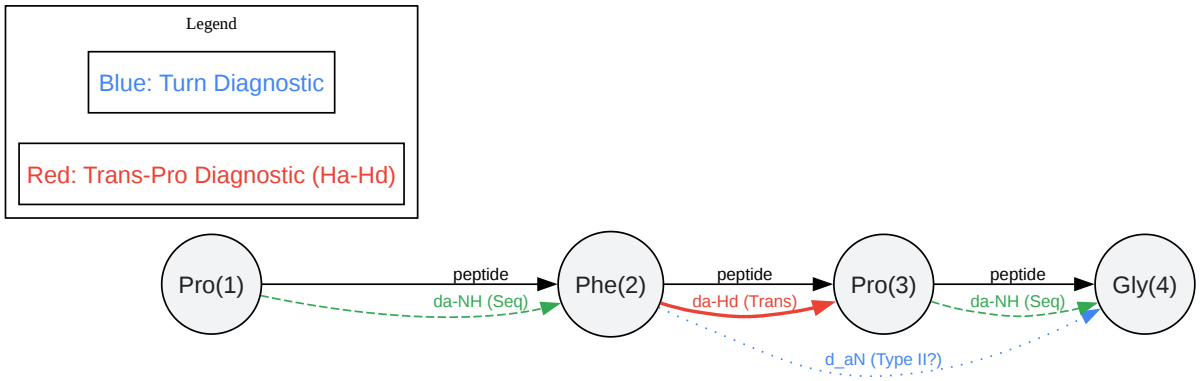
  if the bond were cis, but in a standard Type II turn with trans Proline, look for the

  to

  spatial proximity.

Visualizing the Connectivity

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Figure 2: Key NOE/ROE connectivities for assigning the PFPG structure. The red arrow indicates the critical

interaction confirming the trans-Proline state.

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